

A Comparative Spectroscopic Analysis of Prelog-Djerassi Lactone and Simpler Aliphatic Lactones

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

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A comprehensive guide for researchers, scientists, and drug development professionals on the spectroscopic characteristics of **Prelog-Djerassi lactone**, with a comparative analysis against gamma-valerolactone and delta-valerolactone. This guide provides detailed experimental data, protocols, and a visual workflow for spectroscopic analysis.

The **Prelog-Djerassi lactone** is a key chiral building block in the synthesis of numerous complex natural products, particularly macrolide antibiotics. Its intricate stereochemistry demands rigorous characterization, for which spectroscopic methods are indispensable. This guide presents a detailed spectroscopic analysis of **Prelog-Djerassi lactone** using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). To provide a clear benchmark for its complex spectral features, a comparative analysis is made with two simpler, commercially available aliphatic lactones: gamma-valerolactone and delta-valerolactone.

Data Presentation: Comparative Spectroscopic Data

The following tables summarize the key quantitative data from the ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry analyses of **Prelog-Djerassi lactone**, gamma-valerolactone, and delta-

valerolactone.

Table 1: ^1H NMR Spectroscopic Data (CDCl_3)

Compound	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Prelog-Djerassi Lactone	4.54	dd	10.2, 2.7	H-5
	3.70	s	-	-OCH ₃
	1.32	d	7.1	-CH ₃
	1.27	d	7.2	-CH ₃
	0.99	d	6.0	-CH ₃
Gamma-Valerolactone	4.66	m	-	H-4
	2.56	m	-	H-2
	2.39	m	-	H-3
	1.85	m	-	H-3
	1.41	d	6.3	-CH ₃
Delta-Valerolactone	4.25	t	5.4	H-5
	2.50	t	6.6	H-2
	1.90	m	-	H-3, H-4

Table 2: ^{13}C NMR Spectroscopic Data (CDCl_3)

Compound	Chemical Shift (δ , ppm)	Assignment
Prelog-Djerassi Lactone	175.5	C=O (ester)
173.6	C=O (acid)	
87.6	C-5	
51.8	-OCH ₃	
42.1	C-2	
37.4	C-4	
36.1	C-3	
31.3	C-6	
17.1	-CH ₃	
16.8	-CH ₃	
12.8	-CH ₃	
Gamma-Valerolactone	177.3	C=O
77.2	C-4	
29.3	C-2	
29.0	C-3	
20.7	-CH ₃	
Delta-Valerolactone	172.5	C=O
68.8	C-5	
29.9	C-2	
22.2	C-4	
19.0	C-3	

Table 3: Infrared (IR) Spectroscopic Data (Film, cm⁻¹)

Compound	C=O Stretch	C-O Stretch	Other Key Peaks
Prelog-Djerassi Lactone	1745	1190, 1100, 1000	2950-2850 (C-H stretch)
Gamma-Valerolactone	1770	1180	2980-2880 (C-H stretch)
Delta-Valerolactone	1735	1245	2960-2860 (C-H stretch)

Table 4: Mass Spectrometry (MS) Data

Compound	Molecular Ion (M ⁺) [m/z]	Key Fragment Ions [m/z]
Prelog-Djerassi Lactone	214.1208 (as methyl ester)	183, 144, 127, 113, 99, 43
Gamma-Valerolactone	100.0524	85, 56, 43, 41
Delta-Valerolactone	100.0524	71, 56, 42

Experimental Protocols

Detailed methodologies for the spectroscopic analyses are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of the lactone sample was dissolved in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. The solution was transferred to a 5 mm NMR tube.
- **Instrumentation:** ¹H and ¹³C NMR spectra were recorded on a Bruker Avance III 400 MHz spectrometer.
- **¹H NMR Parameters:** The ¹H NMR spectra were acquired with a spectral width of 16 ppm, a relaxation delay of 1.0 s, and 16 scans.
- **¹³C NMR Parameters:** The ¹³C NMR spectra were acquired using a proton-decoupled pulse sequence with a spectral width of 240 ppm, a relaxation delay of 2.0 s, and 1024 scans.

- **Data Processing:** The raw data were Fourier transformed, phase-corrected, and baseline-corrected using MestReNova software. Chemical shifts are reported in parts per million (ppm) relative to TMS ($\delta = 0.00$ ppm).

Infrared (IR) Spectroscopy

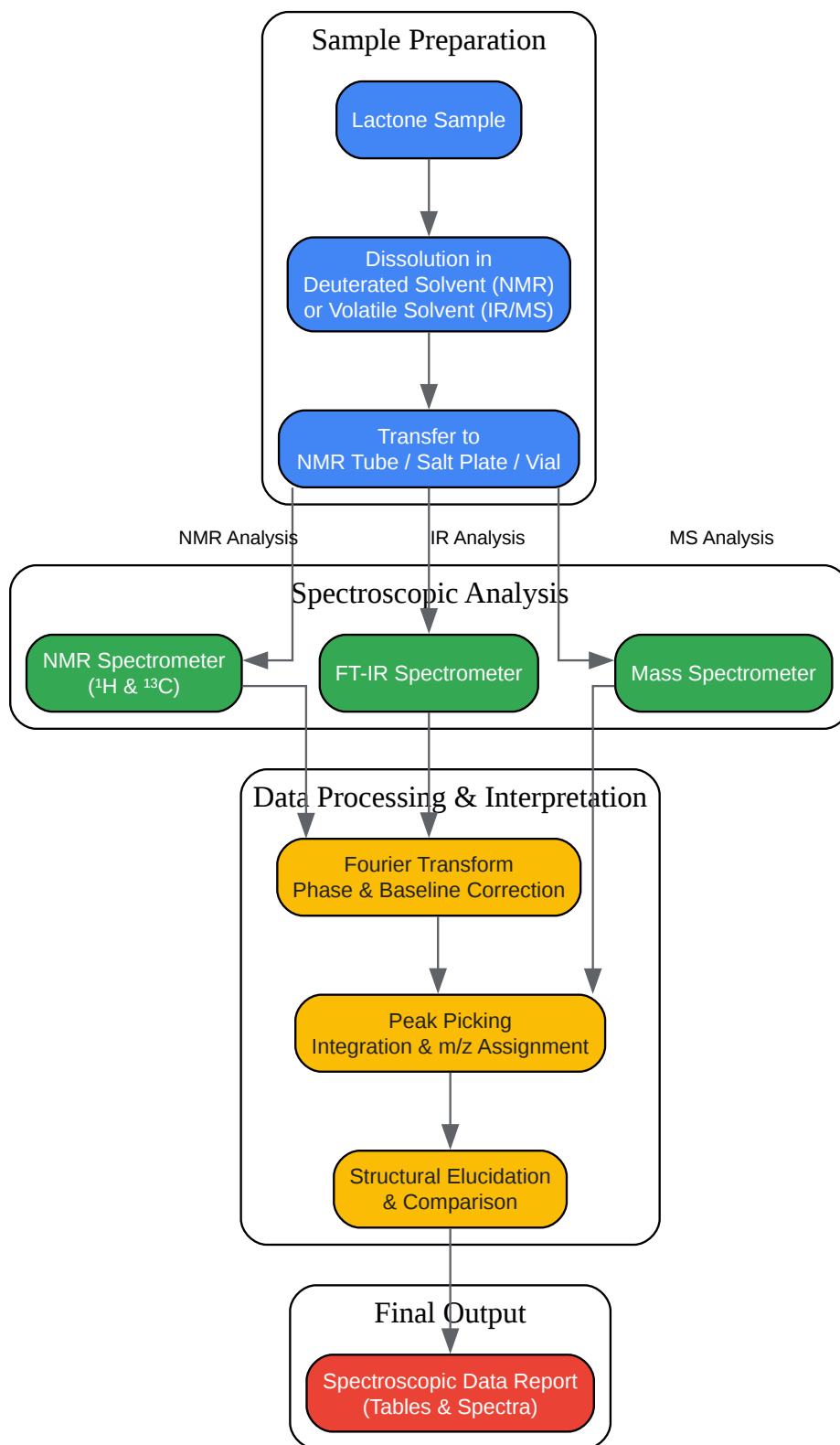
- **Sample Preparation:** A thin film of the neat liquid sample (for gamma- and delta-valerolactone) or a solution of the solid sample (**Prelog-Djerassi lactone**) in a volatile solvent (chloroform) was prepared on a potassium bromide (KBr) salt plate. The solvent was allowed to evaporate completely.
- **Instrumentation:** IR spectra were recorded on a PerkinElmer Spectrum Two FT-IR spectrometer.
- **Data Acquisition:** Spectra were collected in the range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . A total of 16 scans were co-added to improve the signal-to-noise ratio.
- **Data Processing:** The resulting interferograms were Fourier transformed to produce the final IR spectrum. Peak positions are reported in wavenumbers (cm^{-1}).

Mass Spectrometry (MS)

- **Sample Preparation:** Samples were dissolved in methanol to a concentration of approximately 1 mg/mL.
- **Instrumentation:** Mass spectra were obtained using an Agilent 6230 TOF LC/MS system with an electrospray ionization (ESI) source.
- **Data Acquisition:** The instrument was operated in positive ion mode. The capillary voltage was set to 3500 V, and the fragmentor voltage was 175 V. Data were acquired over a mass range of m/z 50-500.
- **Data Processing:** The acquired mass spectra were analyzed to determine the mass-to-charge ratio (m/z) of the molecular ion and major fragment ions.

Mandatory Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a small molecule like **Prelog-Djerassi lactone**.



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Caption: Workflow for Spectroscopic Analysis of Lactones.

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